

Spectroscopic Profile of 4-Bromopent-2-yne: A Technical Guide

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Compound of Interest

Compound Name: 4-bromopent-2-yne

CAS No.: 7544-00-5

Cat. No.: B6284273

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the expected spectroscopic data for the compound **4-bromopent-2-yne**. Due to the limited availability of direct experimental spectra in public databases, this document presents predicted data based on established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS). Detailed, generalized experimental protocols for obtaining such data are also included to facilitate laboratory work.

Predicted Spectroscopic Data

The following tables summarize the anticipated spectroscopic characteristics of **4-bromopent-2-yne**. These predictions are derived from typical values for similar functional groups and structural motifs.

¹H NMR (Proton NMR) Data (Predicted)

Solvent: CDCl₃, Reference: TMS (δ = 0.00 ppm)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~1.85	Doublet	3H	-CH ₃ (at C5)
~2.05	Doublet	3H	-CH ₃ (at C1)
~4.60	Quartet	1H	-CH (at C4)

¹³C NMR (Carbon NMR) Data (Predicted)

Solvent: CDCl₃, Reference: CDCl₃ (δ = 77.16 ppm)

Chemical Shift (δ) ppm	Carbon Type	Assignment
~4.0	Primary	-CH ₃ (at C1)
~23.0	Primary	-CH ₃ (at C5)
~40.0	Tertiary	-CH (at C4)
~75.0	Quaternary	-C \equiv (at C2)
~85.0	Quaternary	-C \equiv (at C3)

IR (Infrared) Spectroscopy Data (Predicted)

Wavenumber (cm ⁻¹)	Intensity	Functional Group Vibration
~2250	Weak	C \equiv C stretch (internal alkyne)[1] [2]
~2970	Medium	C-H stretch (sp ³ C-H)
~1450	Medium	C-H bend (CH ₃)
~1370	Medium	C-H bend (CH ₃)
~650	Strong	C-Br stretch

MS (Mass Spectrometry) Data (Predicted)

m/z	Relative Intensity (%)	Assignment
146/148	~50/~50	[M] ⁺ (Molecular ion with ⁷⁹ Br/ ⁸¹ Br)
67	~100	[M - Br] ⁺ (Loss of Bromine radical)
53	Variable	[C ₄ H ₅] ⁺
41	Variable	[C ₃ H ₅] ⁺

Experimental Protocols

The following are generalized protocols for acquiring the spectroscopic data outlined above. Instrument parameters may require optimization for specific samples and equipment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **4-bromopent-2-yne** in about 0.6-0.7 mL of deuterated chloroform (CDCl₃) containing tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Utilize a standard NMR spectrometer (e.g., 300 or 500 MHz).[3]
- ¹H NMR Acquisition:
 - Acquire a one-dimensional proton spectrum.
 - Typical parameters: spectral width of 10-12 ppm, pulse angle of 45-90 degrees, relaxation delay of 1-2 seconds, and a sufficient number of scans (e.g., 8-16) to achieve a good signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Acquire a one-dimensional carbon spectrum with proton decoupling.
 - Typical parameters: spectral width of 200-220 ppm, pulse angle of 45-90 degrees, relaxation delay of 2-5 seconds, and a larger number of scans (e.g., 1024 or more) due to

the lower natural abundance of ^{13}C .

Infrared (IR) Spectroscopy

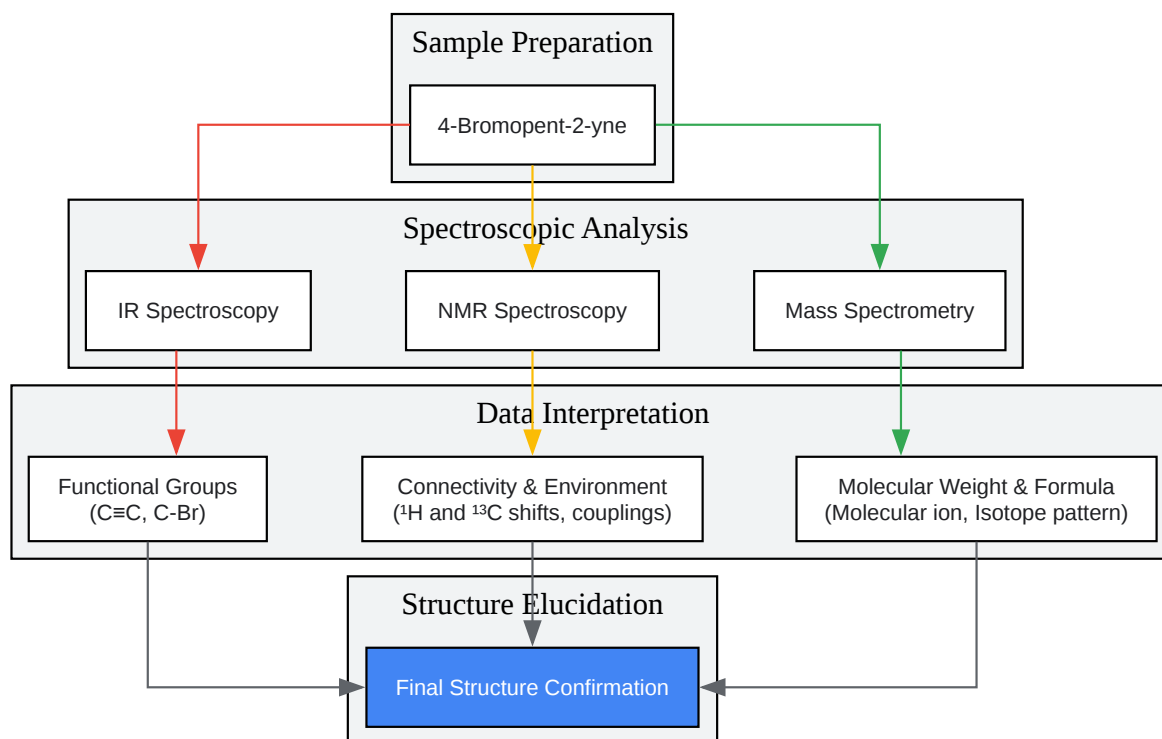
- **Sample Preparation:** As **4-bromopent-2-yne** is expected to be a liquid at room temperature, it can be analyzed as a thin film. Place a drop of the neat liquid between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates.
- **Instrumentation:** Use a Fourier-Transform Infrared (FT-IR) spectrometer.
- **Data Acquisition:**
 - Record a background spectrum of the clean salt plates.
 - Place the sample plates in the spectrometer and acquire the sample spectrum.
 - The spectrum is typically collected over a range of 4000 to 400 cm^{-1} with a resolution of 4 cm^{-1} .

Mass Spectrometry (MS)

- **Sample Introduction:** Introduce a dilute solution of **4-bromopent-2-yne** in a volatile solvent (e.g., methanol or acetonitrile) into the mass spectrometer. Common techniques include direct infusion or via a gas chromatograph (GC-MS).
- **Ionization:** Utilize Electron Impact (EI) ionization. This technique typically involves a 70 eV electron beam to induce ionization and fragmentation.[4]
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- **Detection:** The detector records the abundance of each ion, generating a mass spectrum. The characteristic isotopic pattern of bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio) should be observable for bromine-containing fragments.[5]

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical progression of analyzing an unknown compound like **4-bromopent-2-yne** using the described spectroscopic methods.



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Caption: Workflow for Spectroscopic Structure Elucidation.

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